

A Comprehensive Technical Guide to Stearoyl-Lactic Acid and its Derivatives

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Compound of Interest		
Compound Name:	Stearoyllactic acid	
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This technical guide provides an in-depth overview of stearoyl-lactic acid and its primary salt derivatives, sodium stearoyl lactylate (SSL) and calcium stearoyl lactylate (CSL). Designed for researchers, scientists, and professionals in drug development, this document details their chemical properties, molecular structures, synthesis protocols, and analytical methodologies.

Core Chemical Identity and Properties

Stearoyl-lactic acid is the esterification product of stearic acid and lactic acid. It is most commonly available and utilized in its salt forms, primarily sodium stearoyl lactylate (SSL) and calcium stearoyl lactylate (CSL). These compounds are widely used as emulsifiers and stabilizers in the food, cosmetic, and pharmaceutical industries.[1]

Molecular Structures

The parent compound, stearoyl-lactic acid, consists of a stearic acid molecule linked to one or more lactic acid units via ester bonds. The sodium and calcium salts are formed by neutralizing the carboxylic acid group of the terminal lactic acid.

Stearoyl-Lactic Acid

IUPAC Name: 2-(2-octadecanoyloxypropanoyloxy)propanoic acid[2]

Molecular Formula: C24H44O6[2]

CAS Number: 14440-80-3[2]



Sodium Stearoyl Lactylate (SSL)

• IUPAC Name: Sodium 2-(2-octadecanoyloxypropanoyloxy)propanoate[3]

Molecular Formula: C24H43NaO6[4]

CAS Number: 25383-99-7[3][5]

Calcium Stearoyl Lactylate (CSL)

IUPAC Name: Calcium bis(2-(2-octadecanoyloxypropanoyloxy)propanoate)[6]

Molecular Formula: C48H86CaO12[7]

• CAS Number: 5793-94-2[6][8]

Physicochemical Properties

The quantitative properties of stearoyl-lactic acid and its salts are summarized in the tables below, providing a comparative overview of their key characteristics.

Table 1: General Properties of Stearoyl-Lactic Acid and its Salts

Property	Stearoyl-Lactic Acid	Sodium Stearoyl Lactylate (SSL)	Calcium Stearoyl Lactylate (CSL)
Molecular Weight (g/mol)	428.6[2]	450.6[4]	895.3[7]
Appearance	-	Cream-colored powder or brittle solid[3]	Cream-colored powder[6]
Solubility	Insoluble in water[9]	Dispersible in warm water; soluble in ethanol and hot oils[3] [5]	Slightly soluble in hot water[6][7]

Table 2: Technical Specifications



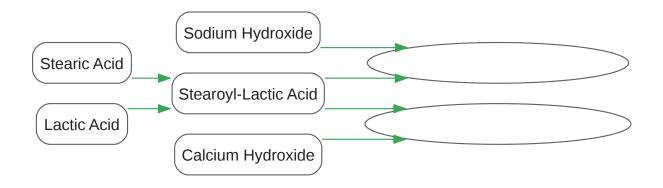
Parameter	Sodium Stearoyl Lactylate (SSL)	Calcium Stearoyl Lactylate (CSL)
HLB Value	10-12[3][5]	5.1[6]
Melting Point (°C)	-	45[6]
Acid Value (mg KOH/g)	60 - 130[4]	50 - 130[7]
Ester Value (mg KOH/g)	120 - 190[10]	125 - 164[8]

Synthesis and Manufacturing

The synthesis of stearoyl lactylates involves the esterification of stearic acid with lactic acid. Commercial production typically results in a mixture of stearoyl lactylic acids and their polymers, which are then neutralized to form the corresponding salts.[5]

Logical Relationship of Synthesis

The following diagram illustrates the relationship between the reactants and the final products in the synthesis of sodium and calcium stearoyl lactylates.



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Synthesis of Stearoyl Lactylates

Experimental Synthesis Protocols

Two primary methods for the laboratory synthesis of stearoyl lactylates are direct esterification and a method involving an acid chloride intermediate.[11]



Protocol 1: Base-Catalyzed Direct Esterification[11]

- Reactants: Stearic acid and lactic acid.
- Catalyst: A suitable base catalyst.
- Procedure:
 - The reactants are combined in a reaction vessel.
 - The mixture is heated under reduced pressure to facilitate the removal of water formed during the esterification.
 - The reaction is continued until the acid value of the mixture becomes constant.
 - The resulting stearoyl-lactic acid is then cooled.
- Neutralization (for SSL):
 - The stearoyl-lactic acid is dissolved in methanol.
 - A calculated amount of alcoholic sodium hydroxide is added dropwise until the phenolphthalein endpoint is reached.
 - The mixture is heated to 60°C for 15 minutes and then cooled.
 - Methanol is removed under reduced pressure.
 - The product is washed with warm water to remove excess alkali, followed by crystallization at 5°C and vacuum drying.

Protocol 2: Esterification via Acid Chloride Intermediate[11]

- Reactants: Lactic acid and stearoyl chloride.
- Procedure:
 - Stearoyl chloride dissolved in ethyl acetate is added dropwise to cold lactic acid over 30 minutes, with a gradual temperature increase to 70°C.

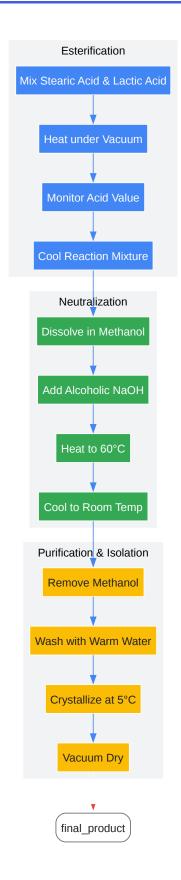


- The reaction mixture is stirred at a constant temperature for one hour.
- The subsequent neutralization to form the salt follows a similar procedure as in Protocol 1.

Experimental Workflow for Sodium Stearoyl Lactylate Synthesis

The following diagram outlines the key steps in the synthesis of Sodium Stearoyl Lactylate.





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Synthesis Workflow for SSL



Analytical Methods

The analysis of stearoyl lactylates is crucial for quality control and regulatory compliance. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are two common techniques employed for their determination in various matrices.[12]

A study by Kubota et al. (2012) utilized Thin Layer Chromatography (TLC) and Liquid Chromatography with Mass Spectrometry (LC-MS) to identify and quantify the components of commercial SSL. The analysis revealed the composition to be approximately 8.4% lactic acid, 15% stearic acid, 57% stearoyl lactate (SL), and 13% stearoyl-2-lactylate (SLL).[13]

For quantitative analysis, methods often involve saponification of the stearoyl lactylate followed by derivatization of the liberated lactic acid for detection by HPLC.[14]

Applications in Research and Development

While extensively used in the food and cosmetic industries, the emulsifying and stabilizing properties of stearoyl lactylates present potential for applications in drug delivery systems.[1] Their ability to form stable emulsions could be leveraged for the formulation of poorly water-soluble drugs. Further research is warranted to explore their biocompatibility and efficacy in various drug delivery contexts. At present, there is limited literature available on the specific signaling pathways modulated by stearoyl-lactic acid or its derivatives.

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